

"degradation pathways of 3-(5-Chloro-2-methylphenyl)azetidine"

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Compound of Interest

Compound Name: 3-(5-Chloro-2-methylphenyl)azetidine

Cat. No.: B13211142

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 TechSupport Portal: **3-(5-Chloro-2-methylphenyl)azetidine** Stability & Degradation

Welcome to the Analytical Development Technical Support Center. As a Senior Application Scientist, I have designed this portal to assist researchers and drug development professionals in navigating the chemical stability and forced degradation profiling of **3-(5-Chloro-2-methylphenyl)azetidine**.

This molecule presents a fascinating but challenging stability profile due to the intersection of a strained four-membered heterocycle and an activated benzylic system. Below, you will find mechanistic troubleshooting guides, self-validating experimental protocols, and structural data to ensure your analytical methods are robust and ICH-compliant.



Part 1: Knowledge Base & Troubleshooting (FAQs)

Q1: We are observing rapid API depletion during acidic formulation testing (pH < 3). What is the primary degradation mechanism? The Expert Answer: The primary vulnerability is the azetidine ring. Azetidines possess significant inherent ring strain (approximately 25.2 kcal/mol)

[1]. In acidic media, the secondary amine of the azetidine (pKa ~9.0) is rapidly protonated, forming a highly reactive azetidinium ion[2][3]. This intermediate lowers the activation energy for nucleophilic attack. Water molecules attack the less sterically hindered C2 or C4 positions of the azetidine ring, leading to C-N bond cleavage[4].

- Expected Degradant: 2-(5-Chloro-2-methylphenyl)-3-aminopropan-1-ol.
- Troubleshooting Action: If formulating as a liquid, buffer the system to a pH of 5.5–7.0 to minimize the concentration of the protonated azetidinium species. Avoid using strongly nucleophilic excipients (e.g., citric acid) which can directly attack the activated ring.

Q2: During oxidative stress testing (0.3% H₂O₂), multiple degradation peaks appear in our LC-MS/MS chromatogram. How do we assign these pathways? The Expert Answer: Oxidation of this specific scaffold is bifurcated, targeting two distinct moieties:

- Benzylic Oxidation (Major): The 2-methyl group on the phenyl ring is highly activated. Oxidation typically proceeds sequentially: from the benzylic alcohol (+16 Da) to the aldehyde (+14 Da relative to parent), and ultimately to the carboxylic acid (+30 Da).
- N-Oxidation (Minor): The secondary amine of the azetidine can be oxidized to form a hydroxylamine (N-OH, +16 Da).
- Troubleshooting Action: To differentiate between the benzylic alcohol and the N-hydroxylamine (both +16 Da), utilize MS/MS fragmentation. The N-hydroxylamine will typically show a characteristic neutral loss of 16 Da (oxygen) or 18 Da (water) to regenerate the azetidinium product ion, whereas the benzylic alcohol will show a loss of 18 Da (water) resulting in a stable benzylic carbocation.

Q3: Is the chlorophenyl moiety at risk of degradation under standard ICH Q1B photolytic conditions? The Expert Answer: While aryl chlorides are generally stable in ambient light, under intense UV irradiation (ICH Q1B, >200 Watt-hours/m²), homolytic cleavage of the C-Cl bond can occur. This leads to dechlorination and the formation of a highly reactive phenyl radical, which subsequently abstracts a hydrogen atom from the solvent to form 3-(2-methylphenyl)azetidine (-34 Da mass shift).

- Troubleshooting Action: Ensure actinometry confirms exact light exposure. If dechlorination is observed, light-protective packaging (amber vials/blisters) is mandatory for the final drug

product.



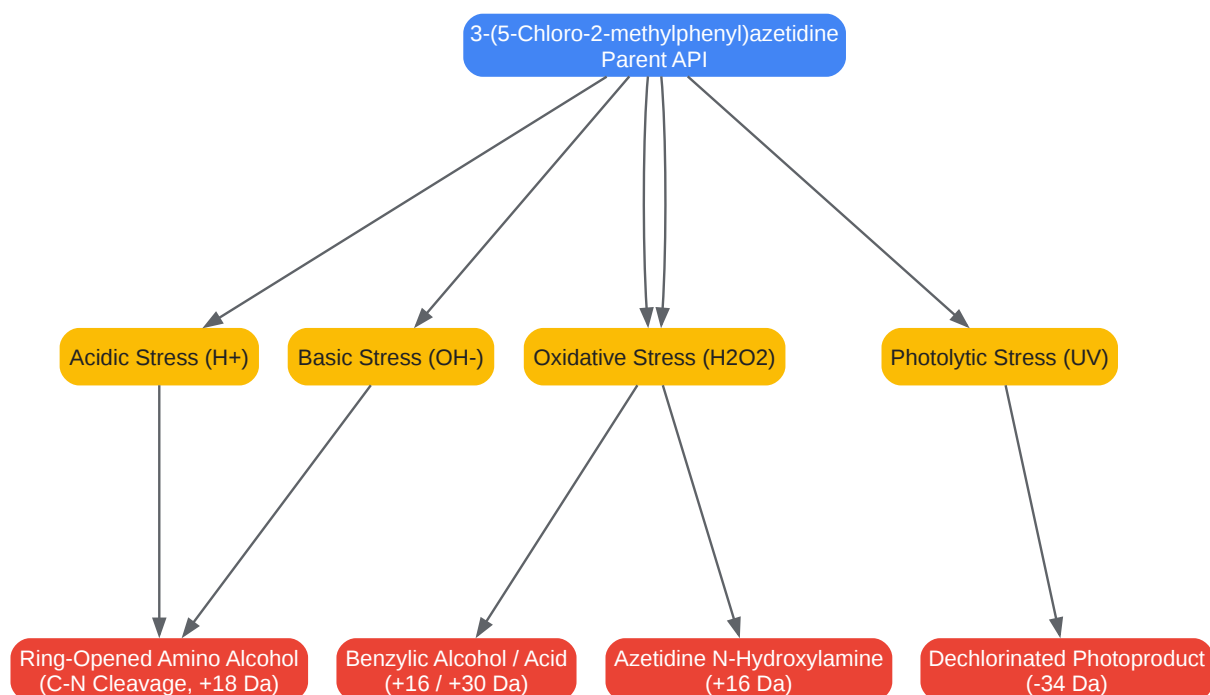
Part 2: Data Analytics & Degradation Summary

To streamline your peak assignment during forced degradation studies, reference the quantitative summary table below.

Table 1: Forced Degradation Conditions & Expected Mass Shifts

Stress Condition	Reagent / Environment	Time / Temp	Primary Degradation Pathway	Expected Mass Shift (Δ Da)
Acidic Hydrolysis	0.1 N HCl	24h @ 60°C	Azetidine ring opening (C-N cleavage)	+18 Da (H ₂ O addition)
Basic Hydrolysis	0.1 N NaOH	24h @ 60°C	Azetidine ring opening (Slower than acid)	+18 Da (H ₂ O addition)
Oxidation	0.3% - 3.0% H ₂ O ₂	6h @ RT	Benzylic oxidation (Methyl → Alcohol)	+16 Da
Oxidation (Severe)	3.0% H ₂ O ₂	24h @ 60°C	Benzylic oxidation (Methyl → Carboxylic Acid)	+30 Da
Photolysis	UV/Vis (ICH Q1B)	1.2M lux hours	Dechlorination (Homolytic C-Cl cleavage)	-34 Da (Loss of Cl, +H)
Thermal	Solid State	7 Days @ 80°C	Generally stable; minor dimerization	Variable

⚙️ Part 3: Mandatory Visualizations (Mechanisms & Workflows)



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Major degradation pathways of **3-(5-Chloro-2-methylphenyl)azetidine** under ICH stress conditions.



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Self-validating forced degradation workflow ensuring analytical mass balance and sample integrity.



Part 4: Standard Operating Procedure (SOP)

Self-Validating Forced Degradation Protocol (ICH Q1A/Q1B Compliant)

Causality Note: A common failure in degradation studies is the lack of reaction quenching, which allows the API to continue degrading while sitting in the autosampler. This skews quantitative results and causes mass balance failures. This protocol is explicitly designed as a self-validating system by enforcing chemical quenching prior to injection.

Step 1: Sample Preparation

- Accurately weigh 10.0 mg of **3-(5-Chloro-2-methylphenyl)azetidine**.
- Dissolve in 10.0 mL of LC-MS grade Acetonitrile/Water (50:50, v/v) to achieve a 1.0 mg/mL stock solution.

Step 2: Stress Application

- Acidic: Mix 1 mL stock with 1 mL of 0.1 N HCl. Incubate at 60°C for 24 hours.

- Basic: Mix 1 mL stock with 1 mL of 0.1 N NaOH. Incubate at 60°C for 24 hours.
- Oxidative: Mix 1 mL stock with 1 mL of 3.0% H₂O₂. Incubate at room temperature for 6 hours.
- Control: Mix 1 mL stock with 1 mL of Acetonitrile/Water. Store at 4°C.

Step 3: Chemical Quenching (Critical Step)

- Acidic Quench: Add 1 mL of 0.1 N NaOH to the acidic stress vial to neutralize (target pH ~7).
- Basic Quench: Add 1 mL of 0.1 N HCl to the basic stress vial to neutralize (target pH ~7).
- Oxidative Quench: Add 1 mL of 0.1 M Sodium Thiosulfate (Na₂S₂O₃) to rapidly reduce residual H₂O₂ and halt oxidation.
- Dilute all samples (including control) to a final theoretical concentration of 0.1 mg/mL using mobile phase prior to injection.

Step 4: LC-MS/MS Acquisition & Mass Balance Validation

- Inject 5 µL onto a C18 column (e.g., Waters Acquity BEH C18, 1.7 µm) using a gradient of 0.1% Formic acid in Water (A) and 0.1% Formic acid in Acetonitrile (B).
- System Validation: Calculate the Mass Balance using the formula: $[(\sum \text{Area of all Degradant Peaks} + \text{Area of Remaining API Peak}) / \text{Area of Control API Peak}] \times 100$.
- Acceptance Criteria: The mass balance must fall between 90% and 110%. A balance <90% indicates secondary degradation into volatile compounds or retention of degradants on the column, requiring method optimization.



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